

An In-depth Technical Guide to 4-Phenylbut-3-ynoic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Phenylbut-3-ynoic acid

CAS No.: 7218-49-7

Cat. No.: B1364126

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **4-Phenylbut-3-ynoic acid** (CAS 7218-49-7), a specific arylalkynoic acid. The document is structured to deliver core chemical information, discuss its synthetic considerations, and explore its potential, yet currently under-documented, role in scientific research. A key objective of this guide is to clearly differentiate this compound from its more extensively studied structural analogs, namely 4-phenyl-3-butenic acid and 4-phenylbutyric acid, to prevent misattribution of biological activities. This guide is intended for a technical audience in the fields of chemical synthesis and drug discovery, providing foundational knowledge for future research endeavors.

Core Compound Identification and Physicochemical Properties

4-Phenylbut-3-ynoic acid is a carboxylic acid characterized by a phenyl group attached to a butynoic acid backbone via a terminal triple bond. This triple bond is a key structural feature, imparting rigidity and distinct electronic properties compared to its saturated and unsaturated counterparts.

Below is the chemical structure of **4-Phenylbut-3-ynoic acid**:

Caption: Chemical structure of **4-Phenylbut-3-ynoic acid**.

The core physicochemical properties of **4-Phenylbut-3-ynoic acid** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₈ O ₂	[1]
Molecular Weight	160.17 g/mol	[2]
Monoisotopic Mass	160.05243 Da	[1]
CAS Number	7218-49-7	[2]
Physical Form	Powder	[2]
Melting Point	70-73 °C	[2]
InChI	1S/C10H8O2/c11-10(12)8-4-7-9-5-2-1-3-6-9/h1-3,5-6H,8H2,(H,11,12)	[2]
InChIKey	ADDXPYNQJQNEPZ-UHFFFAOYSA-N	[2]
SMILES	C1=CC=C(C=C1)C#CCC(=O)O	[1]

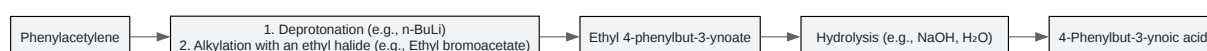
Synthetic Considerations

A standardized, peer-reviewed protocol for the synthesis of **4-Phenylbut-3-ynoic acid** is not readily available in the current body of literature. However, based on established principles of

organic synthesis, a plausible pathway can be proposed. A common strategy for the synthesis of such alkynoic acids involves the carboxylation of a suitable terminal alkyne precursor.

A potential synthetic route could commence with phenylacetylene, a commercially available starting material. This would likely involve a two-step process: first, the alkylation of the phenylacetylene anion to introduce the ethyl spacer, followed by the carboxylation of the newly formed terminal alkyne.

The proposed workflow is illustrated in the diagram below:



[Click to download full resolution via product page](#)

Caption: Proposed synthetic workflow for **4-Phenylbut-3-ynoic acid**.

Causality Behind Experimental Choices:

- **Deprotonation:** The use of a strong base like n-butyllithium (n-BuLi) is essential to quantitatively remove the acidic acetylenic proton from phenylacetylene, generating a potent nucleophile.
- **Alkylation:** The subsequent reaction with an electrophile such as ethyl bromoacetate would introduce the two-carbon ester-containing chain. Using the ester form protects the carboxylic acid functionality during this step.
- **Hydrolysis:** The final step involves the hydrolysis of the ester to the desired carboxylic acid. This is typically achieved under basic conditions (e.g., with sodium hydroxide) followed by an acidic workup to protonate the carboxylate salt.

It is crucial to note that this represents a theoretical pathway. The actual experimental conditions, such as solvent, temperature, and reaction times, would require optimization to achieve a satisfactory yield and purity of the final product.

Applications and Biological Activity: A Field of Opportunity

As of the date of this guide, there is a notable scarcity of published research specifically detailing the biological activities or pharmacological applications of **4-Phenylbut-3-ynoic acid**. The compound is commercially available from suppliers of research chemicals, indicating its use is likely confined to exploratory studies at this time.^[2]

It is imperative to distinguish **4-Phenylbut-3-ynoic acid** from its structurally related analogs, which have been the subject of more extensive investigation:

- 4-Phenyl-3-butenoic Acid (PBA): This compound, featuring a double bond instead of a triple bond, has been studied for its anti-inflammatory properties and its ability to inhibit the growth of certain cancer cells.^[3]
- 4-Phenylbutyric Acid (4-PBA): The saturated analog is known to act as a chemical chaperone and a histone deacetylase (HDAC) inhibitor.^[4] It has been investigated for its therapeutic potential in a range of conditions, including urea cycle disorders and certain neurodegenerative diseases.^{[5][6]}

The presence of the rigid, linear alkyne moiety in **4-Phenylbut-3-ynoic acid** suggests that its molecular interactions and metabolic fate would differ significantly from its "enoic" and "butyric" counterparts. The triple bond could serve as a unique pharmacophore, potentially interacting with different biological targets. However, without specific experimental data, any discussion of its potential bioactivity remains speculative.

Future research into **4-Phenylbut-3-ynoic acid** could explore its potential as:

- A novel building block in medicinal chemistry for the synthesis of more complex molecules.
- An inhibitor of enzymes where the alkyne functionality can act as a warhead for covalent modification or as a rigid linker to probe active sites.
- A compound with unique material science properties owing to its conjugated system.

Professionals in drug development should view **4-Phenylbut-3-ynoic acid** as a largely unexplored chemical entity. Its structural similarity to biologically active compounds suggests

that it may possess interesting properties, but this requires empirical validation.

Conclusion

4-Phenylbut-3-ynoic acid is a well-defined chemical compound with known physical properties. While a plausible synthetic route can be proposed based on fundamental organic chemistry principles, a standardized protocol is not readily available in the public domain. The most significant gap in our current understanding of this molecule is the lack of data regarding its biological activity and potential applications. It stands as an open area for research and discovery, with the potential to contribute to the development of new therapeutics or chemical probes. It is crucial for researchers to rely on empirical data for this specific compound and to avoid extrapolating the known biological effects of its more studied analogs.

References

- Kusaczuk, M., Bartoszewicz, M., & Cechowska-Pasko, M. (n.d.). Phenylbutyric Acid: Simple Structure - Multiple Effects. *Current Pharmaceutical Design*, 21(16). Retrieved from [\[Link\]](#)
- Mishra, R., et al. (2012). Comparative Effects of 4-Phenyl-3-Butenoic Acid and Vorinostat on Cell Growth and Signaling. *Anticancer Research*, 32(6), 2245-2254. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Phenyl-3-Butenoic Acid. Retrieved from [\[Link\]](#)
- PubChemLite. (n.d.). **4-phenylbut-3-ynoic acid** (C₁₀H₈O₂). Retrieved from [\[Link\]](#)
- Ben-Harosh, Y., et al. (2022). 4-Phenylbutyric Acid (4-PBA) Derivatives Prevent SOD1 Amyloid Aggregation In Vitro with No Effect on Disease Progression in SOD1-ALS Mice. *International Journal of Molecular Sciences*, 23(16), 9403. Retrieved from [\[Link\]](#)
- Tiwari, S., et al. (2025). Broad-spectrum therapeutic potential of 4-phenylbutyrate in neurological and systemic diseases of viral and non-viral origin. *Frontiers in Pharmacology*. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 4,4-DIPHENYL-3-BUTENOIC ACID synthesis - chemicalbook \[chemicalbook.com\]](#)
- [2. 4-phenylbut-3-ynoic acid | 7218-49-7 \[sigmaaldrich.com\]](#)
- [3. Comparative Effects of 4-Phenyl-3-Butenoic Acid and Vorinostat on Cell Growth and Signaling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. eurekaselect.com \[eurekaselect.com\]](#)
- [5. 4-Phenylbutyric Acid \(4-PBA\) Derivatives Prevent SOD1 Amyloid Aggregation In Vitro with No Effect on Disease Progression in SOD1-ALS Mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Frontiers | Broad-spectrum therapeutic potential of 4-phenylbutyrate in neurological and systemic diseases of viral and non-viral origin \[frontiersin.org\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Phenylbut-3-ynoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1364126/docs#an-in-depth-technical-guide-to-4-phenylbut-3-ynoic-acid\]](https://www.benchchem.com/product/b1364126/docs#an-in-depth-technical-guide-to-4-phenylbut-3-ynoic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)